

methyln trichloride chemical structure and CAS number

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Compound of Interest

Compound Name: Methyln trichloride

Cat. No.: B043309

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An In-depth Technical Guide to **Methyln Trichloride**

This technical guide provides a comprehensive overview of **methyln trichloride** (CH_3SnCl_3), a significant organotin compound. The information is intended for researchers, scientists, and professionals in drug development and materials science, focusing on its chemical structure, physicochemical properties, synthesis, analytical methods, and toxicological profile.

Chemical Structure and Identification

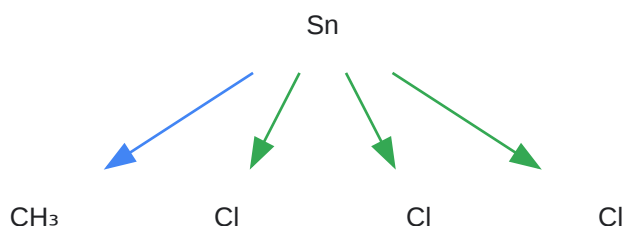
Methyln trichloride, also known as trichloromethylstannane, is an organometallic compound with the chemical formula CH_3SnCl_3 . The central tin (Sn) atom is bonded to one methyl group and three chlorine atoms, resulting in a tetrahedral geometry.

CAS Number: 993-16-8[1][2][3][4][5]

Molecular Formula: $\text{CH}_3\text{Cl}_3\text{Sn}$ [1][2][3][5]

Below is a diagram representing the chemical structure of **methyln trichloride**.

Chemical Structure of Methyltin Trichloride

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Caption: Ball-and-stick model of **methyltin trichloride**.

Physicochemical and Spectroscopic Data

Methyltin trichloride is a white crystalline solid at room temperature.[5] It is soluble in organic solvents such as chloroform and methanol.[5] A summary of its key physical and spectroscopic properties is presented below.

Property	Value	Reference
Molecular Weight	240.10 g/mol	[1]
Melting Point	48-51 °C	[6]
Boiling Point	171 °C	[6]
Raman Spectroscopy	Characteristic band at 548 cm ⁻¹	[7]
CAS Number	993-16-8	[1][2][3][4][5]

Note: Detailed, publicly available crystal structure data and assigned NMR chemical shifts for **methyltin trichloride** are limited.

Experimental Protocols

Synthesis of Methyltin Trichloride

Several methods for the industrial synthesis of **methyltin trichloride** have been documented. A common approach involves the direct reaction of methyl chloride with tin or stannous chloride in the presence of a catalyst.

Example Protocol 1: Catalytic reaction with Stannous Chloride[8]

- Apparatus: A reaction vessel equipped with a stirrer, gas inlet, and distillation setup.
- Reactants:
 - Anhydrous stannous chloride (SnCl_2)
 - Tetrabutylphosphonium chloride (catalyst)
 - Methyl chloride (CH_3Cl)
- Procedure:
 1. Mix 2.0 moles of anhydrous stannous chloride with 1.0 mole of tetrabutylphosphonium chloride in the reaction vessel.
 2. Heat the mixture to 170°C under vacuum to remove any traces of moisture.
 3. Introduce dry nitrogen to the vessel to break the vacuum.
 4. While stirring, bubble methyl chloride gas through the mixture at a temperature of 160 - 170°C . The rate of addition should match the rate of reaction.
 5. Continue the reaction for approximately 18 hours, by which time the reaction rate will have significantly decreased.
 6. Apply a vacuum and distill the **methyltin trichloride** from the reaction mixture by heating to 170°C at 2.0 mm Hg.

Example Protocol 2: Synthesis using a Pentavalent Organophosphorous Dihalide Catalyst[9]

- Apparatus: A 1000 ml three-neck flask fitted with a methyl chloride inlet tube, a high-speed agitator, a reflux condenser, and a thermometer. The flask is placed in an electric heating mantle.
- Reactants:
 - 273.2 g (1 mol) of tributylphosphorous dichloride (catalyst)
 - 118.7 g (1 mol) of tin chips
 - 189.6 g (1 mol) of stannous chloride
 - Methyl chloride (CH_3Cl)
- Procedure:
 1. Charge the flask with tributylphosphorous dichloride, tin chips, and stannous chloride.
 2. Heat the contents of the flask to $185^\circ\text{-}190^\circ\text{C}$.
 3. Introduce methyl chloride gas into the reaction mixture.
 4. Continue the addition of methyl chloride until the solids have dissolved and no more gas is being consumed. The reaction duration is approximately 2 hours and 27 minutes.
 5. The resulting product is a mixture of dimethyltin dichloride and **methyltin trichloride**.

Analytical Methods for Quantification

The determination of **methyltin trichloride**, particularly in environmental and occupational settings, requires sensitive analytical techniques. NIOSH Method 5526 provides a detailed protocol for air monitoring.

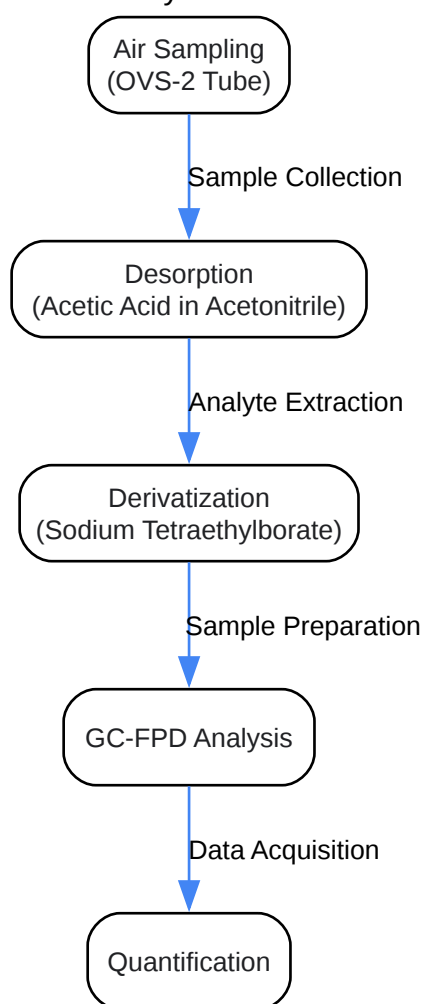
NIOSH Method 5526: Methyltin Chlorides in Air[10]

- Sampling:
 - Draw a known volume of air (15 to 75 L) through an OVS-2 tube (containing a glass fiber filter and XAD-2 sorbent) at a flow rate of 0.25 to 1 L/min.

- Ship the assembled sampler cold. Samples are stable for 14 days at 4°C.
- Sample Preparation:
 - Transfer the glass fiber filter and the main resin bed to a 10 mL sample vial.
 - Transfer the backup resin bed to a separate 10 mL vial.
 - Add 2 mL of 0.17 mol/L acetic acid in acetonitrile to each vial to desorb the methyltin chlorides.
 - Agitate the vials on a mechanical shaker for 30 minutes.
 - To each vial, add 2 mL of a pH 4 buffer and 1 mL of a derivatizing solution (10 g/L sodium tetraethylborate in diethyl ether).
 - Shake the vials for an additional 15 minutes.
- Analysis:
 - Technique: Gas Chromatography with a Flame Photometric Detector (GC-FPD) using a tin-specific filter.
 - Column: 30 m x 0.53 mm ID, 1.5 µm film, (5% phenyl)-methylpolysiloxane fused silica capillary column.
 - Carrier Gas: Helium at 6 mL/min.
 - Temperatures:
 - Injector: Cool on-column
 - Detector: 250°C
 - Column: 50°C for 3 min, then ramp at 12°C/min to 200°C and hold for 1 min.
 - Injection Volume: 1 µL.
- Calibration:

- Prepare a calibration stock solution containing accurately weighed amounts of **methyltin trichloride**, dimethyltin dichloride, and trimethyltin chloride in 0.17 mol/L acetic acid in acetonitrile.
- Prepare working standards by serial dilution of the derivatized stock solution with hexane.
- Construct a calibration curve by plotting peak areas against the mass of tin for each methyltin chloride.

Analytical Workflow for Methyltin Trichloride in Air (NIOSH 5526)



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Caption: Workflow for the analysis of **methyltin trichloride** in air samples.

Toxicological and Environmental Considerations

Organotin compounds, including **methyltin trichloride**, are known for their toxicity.

Toxicology Summary:

Endpoint	Value	Species	Reference
LD ₅₀ (Oral)	1370 mg/kg	Rat	[11]

Methyltin trichloride is corrosive and can cause severe skin and eye burns.[11] Inhalation may lead to chemical burns in the respiratory tract.[11]

Environmental Fate:

The environmental behavior of methyltin compounds is influenced by both biotic and abiotic processes. In landfill environments, monomethyltin trichloride has been observed to promote the methylation of inorganic tin.[12][13] Conversely, demethylation processes can also occur. [12][13] Photolytic degradation of methyltin compounds has been noted as a potential environmental fate pathway. The presence of methyltins in the environment can result from their use as stabilizers in PVC plastics and from the natural methylation of inorganic tin.

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